

Performance Showdown: CF₄ vs. C₂F₆ in Plasma-Enhanced CVD Chamber Cleaning

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Compound of Interest

Compound Name: Carbon tetrafluoride

CAS No.: 75-73-0

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In the realm of semiconductor fabrication, maintaining a pristine process environment is paramount. Plasma-Enhanced Chemical Vapor Deposition (PECVD) chambers, essential for thin-film deposition, require regular cleaning to remove accumulated residues like silicon dioxide (SiO₂) and silicon nitride (Si₃N₄). Tetrafluoromethane (CF₄) and hexafluoroethane (C₂F₆) are two of the most established fluorocarbon gases utilized for this in-situ plasma cleaning. This guide provides a detailed comparison of their performance, supported by experimental data, to assist researchers and process engineers in selecting the optimal cleaning agent for their specific applications.

Executive Summary

Both CF₄ and C₂F₆ are effective in removing PECVD residues, but they exhibit significant differences in cleaning rates, byproduct formation, and environmental impact. Generally, C₂F₆ plasmas can offer higher cleaning rates for certain materials due to a higher concentration of fluorine radicals. However, a critical consideration is that the plasma-induced decomposition of C₂F₆ often yields CF₄ as a stable byproduct, which has a very high Global Warming Potential (GWP). Consequently, while C₂F₆ might offer a process time advantage, it can contribute

significantly to greenhouse gas emissions. The choice between the two often involves a trade-off between process efficiency and environmental stewardship.

Quantitative Performance Comparison

The following table summarizes the etch rates of silicon nitride (Si_3N_4), silicon dioxide (SiO_2), and silicon (Si) in CF_4/O_2 and C_2F_6 plasmas under specific experimental conditions.

Parameter	CF_4/O_2 Plasma	C_2F_6 Plasma
Gas Composition	95% CF_4 / 5% O_2	100% C_2F_6
Si_3N_4 Etch Rate	~306 nm/min	~30 nm/min
SiO_2 Etch Rate	~23 nm/min	~25 nm/min
Si Etch Rate	~34 nm/min	~18 nm/min
Si_3N_4 to SiO_2 Selectivity	13.2	1.2
Si_3N_4 to Si Selectivity	8.9	1.7

Data extracted from "Selective Etching of Thick Si_3N_4 , SiO_2 and Si by Using CF_4/O_2 and C_2F_6 Gases"[\[1\]](#)[\[2\]](#). Experimental conditions: 20 sccm total gas flow, 150 mTorr pressure, 75 W RF power.

From the data, it is evident that for the selective removal of Si_3N_4 over SiO_2 and Si, a CF_4/O_2 plasma demonstrates significantly higher efficiency and selectivity under the tested conditions.
[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following outlines a typical experimental methodology for comparing the plasma cleaning performance of CF_4 and C_2F_6 .

1. Chamber Preparation and Deposition:

- A standard PECVD chamber is used.

- Silicon wafers are coated with a uniform layer of the material to be cleaned (e.g., 500 nm of SiO_2 or Si_3N_4).

- The thickness and uniformity of the deposited film are measured using ellipsometry.

2. Plasma Cleaning Process:

- The coated wafer is placed in the PECVD chamber.
- The chamber is evacuated to a base pressure of approximately 10^{-6} Torr.
- The respective cleaning gas (CF_4/O_2 or C_2F_6) is introduced into the chamber at a controlled flow rate (e.g., 20-100 sccm).
- The chamber pressure is maintained at a constant level (e.g., 30-150 mTorr).
- An RF power source (e.g., 13.56 MHz) is used to generate the plasma at a specific power setting (e.g., 75-300 W).
- The cleaning process is run for a predetermined duration.

3. Post-Cleaning Analysis:

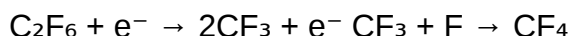
- The remaining film thickness on the wafer is measured to calculate the etch rate.
- The composition of the exhaust gases is analyzed in real-time using techniques like Fourier-Transform Infrared Spectroscopy (FTIR) to identify and quantify the process byproducts.[3]
- Optical Emission Spectroscopy (OES) can be employed to monitor the plasma and detect the endpoint of the cleaning process by tracking the intensity of specific spectral lines.

Process Byproducts and Environmental Impact

A significant differentiator between CF_4 and C_2F_6 is their byproduct profile and consequent environmental footprint.

- CF_4 Plasma: The primary byproducts are SiF_4 (from the reaction with silicon-containing residues) and CO , CO_2 , and COF_2 if oxygen is present. Unreacted CF_4 is also exhausted.

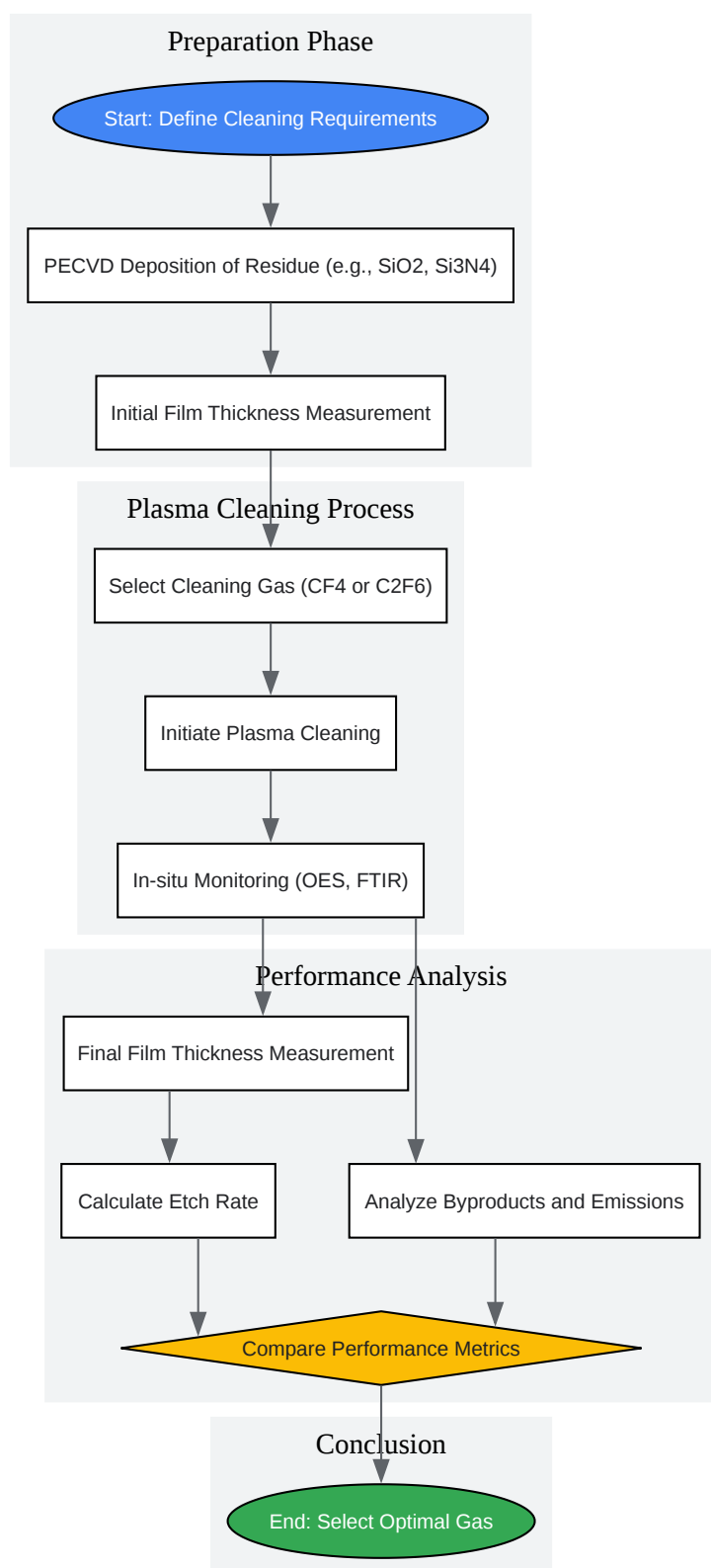
- **C₂F₆ Plasma:** In addition to the byproducts seen with CF₄, the plasma dissociation of C₂F₆ can lead to the formation of CF₄.^[4] This is a crucial point, as CF₄ has a GWP of 7,390 over a 100-year timescale, making it a potent greenhouse gas. The decomposition of C₂F₆ can be represented as:



The generation of CF₄ from C₂F₆ means that even if C₂F₆ has a lower GWP (12,200, though this can vary by source), the overall environmental impact of the cleaning process can be substantial due to the formation of the highly stable CF₄ molecule.^[5]

Signaling Pathways and Experimental Workflows

The logical workflow for evaluating and comparing the performance of CF₄ and C₂F₆ in PECVD chamber cleaning can be visualized as follows:



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Figure 1: Workflow for comparing CF_4 and C_2F_6 in PECVD cleaning.

Conclusion

The selection between CF_4 and C_2F_6 for PECVD chamber cleaning is not straightforward and depends on the specific process requirements.

- For high selectivity in removing Si_3N_4 over SiO_2 and Si , CF_4/O_2 mixtures have shown superior performance.[\[1\]](#)[\[2\]](#)
- C_2F_6 may offer faster cleaning rates for certain materials in some contexts, but this can come at the cost of increased CF_4 emissions.
- From an environmental perspective, the formation of CF_4 from C_2F_6 plasmas is a significant drawback.

For research and manufacturing environments aiming to minimize their environmental impact, it is crucial to not only consider the GWP of the feed gas but also the nature and GWP of the exhaust gases. The development and adoption of alternative cleaning gases with lower environmental impact, such as NF_3 or F_2 -based mixtures, are also gaining traction in the industry.[\[6\]](#)[\[7\]](#) Ultimately, a thorough process characterization, including cleaning efficiency, process time, and environmental impact analysis, is necessary to make an informed decision.

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